

Technical Guide: Physical and Analytical Properties of Dimethyl terephthalate-d4

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Compound of Interest

Compound Name: Dimethyl terephthalate-d4

Cat. No.: B1340465

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **Dimethyl terephthalate-d4** (DMT-d4), a deuterated analog of Dimethyl terephthalate (DMT). This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards for quantitative analyses.

Dimethyl terephthalate-d4 is primarily employed as an internal standard in analytical methodologies such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use allows for precise quantification of Dimethyl terephthalate in various matrices by correcting for variations during sample preparation and analysis.

Core Physical Properties

The incorporation of deuterium atoms into the Dimethyl terephthalate structure results in a compound with a higher molecular weight than its non-deuterated counterpart. While many physical properties are similar, slight differences, particularly in melting and boiling points, can be expected due to the isotopic substitution.

Quantitative Data Summary

The following table summarizes the available quantitative physical data for **Dimethyl terephthalate-d4**. For properties where specific experimental data for the deuterated form is

not readily available, the data for the non-deuterated form (Dimethyl terephthalate) is provided as a close approximation.

Property	Dimethyl terephthalate-d4	Dimethyl terephthalate (for comparison)
Molecular Formula	C ₁₀ H ₆ D ₄ O ₄	C ₁₀ H ₁₀ O ₄
Molecular Weight	198.21 g/mol	194.18 g/mol [1]
CAS Number	74079-01-9	120-61-6[2]
Appearance	White, crystalline powder	White solid or heated colorless liquid[2]
Melting Point	139.3-140.4 °C	140-142 °C[3]
Boiling Point	Data not available	288 °C (sublimes)[2][3]
Water Solubility	Data not available	Slightly soluble[3]
Solubility in Organic Solvents	Data not available	Soluble in hot alcohol and ether[3], ethanol, acetone, and chloroform

Experimental Protocols

The primary application of **Dimethyl terephthalate-d4** is as an internal standard for the quantification of Dimethyl terephthalate. Below is a generalized experimental protocol for its use in a typical analytical workflow, such as the analysis of phthalates in a given sample matrix.

Protocol: Quantification of Dimethyl terephthalate using GC-MS with Dimethyl terephthalate-d4 as an Internal Standard

1. Preparation of Standard Solutions:

- Primary Stock Solution of DMT: Accurately weigh a known amount of non-deuterated Dimethyl terephthalate and dissolve it in a suitable organic solvent (e.g., isohexane or methanol) to prepare a stock solution of a known concentration (e.g., 1 g/L).

- Internal Standard Stock Solution of DMT-d4: Accurately weigh a known amount of **Dimethyl terephthalate-d4** and dissolve it in the same solvent to prepare a stock solution of a known concentration (e.g., 0.5 g/L).
- Calibration Standards: Prepare a series of calibration standards by spiking known volumes of the DMT primary stock solution into a series of volumetric flasks. Add a constant, known amount of the DMT-d4 internal standard stock solution to each calibration standard. Dilute to the mark with the solvent.

2. Sample Preparation:

- Extraction: Extract the Dimethyl terephthalate from the sample matrix using an appropriate solvent and extraction technique (e.g., liquid-liquid extraction with isohexane).
- Internal Standard Spiking: Spike a known volume of the prepared sample extract with the same constant, known amount of the DMT-d4 internal standard stock solution as used in the calibration standards.
- Concentration: If necessary, concentrate the spiked extract to a smaller volume under a gentle stream of nitrogen to increase the analyte concentration.

3. GC-MS Analysis:

- Instrumentation: Utilize a gas chromatograph coupled to a mass spectrometer (GC-MS).
- Chromatographic Conditions:
 - Column: A suitable capillary column for phthalate analysis (e.g., a non-polar or mid-polar column).
 - Injector: Operate in splitless mode at an appropriate temperature (e.g., 280°C).
 - Oven Program: Implement a temperature gradient to achieve separation of the analytes. A typical program might start at a lower temperature (e.g., 80°C), ramp up to a higher temperature (e.g., 300°C), and hold for a period.
 - Carrier Gas: Use helium at a constant flow rate.

- Mass Spectrometry Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Selected Ion Monitoring (SIM) or full scan mode. In SIM mode, monitor characteristic ions for both Dimethyl terephthalate and **Dimethyl terephthalate-d4** to enhance sensitivity and selectivity.

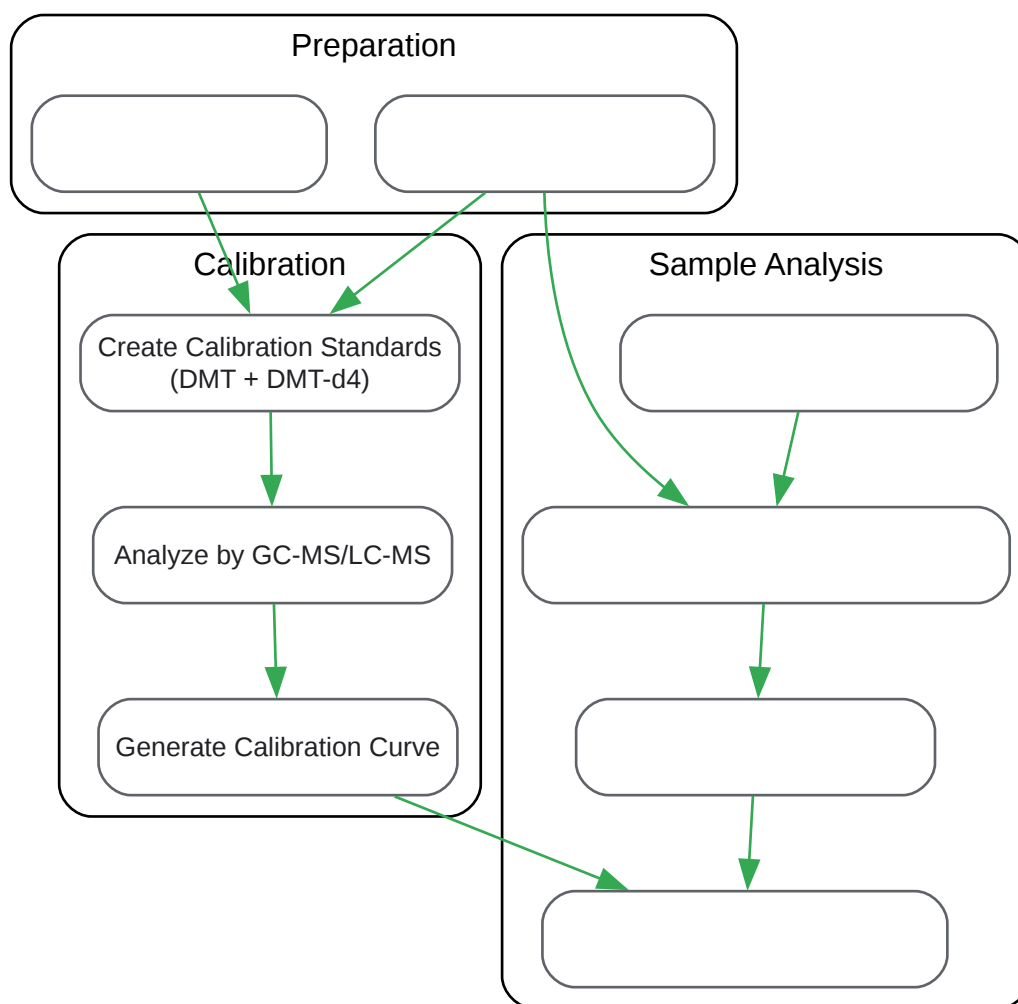
4. Data Analysis:

- Quantification: Create a calibration curve by plotting the ratio of the peak area of Dimethyl terephthalate to the peak area of **Dimethyl terephthalate-d4** against the concentration of Dimethyl terephthalate in the calibration standards.
- Concentration Determination: Determine the concentration of Dimethyl terephthalate in the sample by calculating the peak area ratio in the sample chromatogram and using the calibration curve to find the corresponding concentration.

Visualizations

Experimental Workflow for Quantitative Analysis

The following diagram illustrates the general workflow for the quantification of an analyte using an internal standard, such as **Dimethyl terephthalate-d4**.



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Caption: Workflow for analyte quantification using an internal standard.

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